

Analytical Characterization of Boc-Trp(Mts)-OH: Application Note & Protocol

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Compound of Interest

Compound Name: *Boc-Trp(Mts)-OH*

Cat. No.: *B12950287*

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Core Directive & Introduction

This guide provides a rigorous analytical framework for **Boc-Trp(Mts)-OH** (N-alpha-t-Butyloxycarbonyl-N-indole-mesitylenesulfonyl-L-tryptophan). In solid-phase peptide synthesis (SPPS), Tryptophan is notoriously susceptible to alkylation and oxidation during the acidic cleavage steps. The Mesitylenesulfonyl (Mts) group is a critical side-chain protector employed to suppress these side reactions.

Unlike the standard Boc group which is acid-labile (removed by TFA), the Mts group is acid-stable under moderate conditions (TFA) but cleavable under strong acidic conditions (HF, TFMSA). This orthogonality allows **Boc-Trp(Mts)-OH** to be used in Boc-chemistry SPPS, where the N-alpha Boc group is removed repeatedly by TFA while the indole remains protected until the final HF cleavage.

This document outlines the specific analytical protocols required to validate the identity, purity, and chiral integrity of this compound, ensuring it meets the stringent requirements of GMP peptide manufacturing.

Physicochemical Characterization

Boc-Trp(Mts)-OH is frequently supplied as a Dicyclohexylamine (DCHA) salt to enhance crystallinity and stability. The free acid form is less stable and often an amorphous solid. The data below primarily reflects the stable DCHA salt form, which is the industry standard for starting materials.

Table 1: Chemical Specification Summary

Property	Specification	Notes
Compound Name	Boc-Trp(Mts)-OH · DCHA	DCHA Salt form
CAS Number	92916-48-8	Specific to DCHA salt
Molecular Formula		Free Acid:
Molecular Weight	667.90 g/mol	Free Acid: ~486.58 g/mol
Appearance	White to off-white crystalline powder	Yellowing indicates oxidation
Melting Point	174 – 178 °C	Sharp melting range indicates high purity
Solubility	Soluble in DMF, DMSO, MeOH	Sparingly soluble in water
Chiral Purity	L-isomer	Critical to prevent epimerization

Analytical Strategy & Protocols

High-Performance Liquid Chromatography (HPLC)

Objective: Quantify purity and detect key impurities (Free Trp, Boc-Trp-OH, Mts-sulfonic acid).

Rationale: A C18 Reverse-Phase method is standard. The hydrophobicity of the Mts group significantly increases retention time compared to unprotected Tryptophan.

Protocol A: HPLC Purity Analysis

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

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or

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- Mobile Phase A: 0.1% TFA in Water (Milli-Q grade).
- Mobile Phase B: 0.1% TFA in Acetonitrile (HPLC grade).
- Flow Rate: 1.0 mL/min.
- Temperature: 25 °C.
- Detection: UV at 220 nm (amide bond) and 280 nm (indole/Mts aromatic absorption).
- Gradient Profile:

Time (min)	% Mobile Phase B
0.0	5%
20.0	95%
25.0	95%
25.1	5%
30.0	5% (Re-equilibration)

Acceptance Criteria:

- Main Peak Purity:

[1][2]

- Single Impurity:
- System Suitability: Resolution () between main peak and nearest impurity

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Confirm chemical structure and presence of the Mts protecting group.

Rationale: The Mts group has a distinct signature in

¹H-NMR. The disappearance of the broad indole NH singlet (usually ~10.8 ppm in DMSO) and the appearance of mesitylene methyl signals confirm protection.

Key Assignment Markers (Solvent: DMSO- d₆)

Moiety	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Indole NH	Absent	-	-	Replaced by Mts group
Mts Ar-H	~6.9 - 7.1	Singlet (s)	2H	Aromatic protons on Mts ring
Mts o-CH ₃	~2.5 - 2.6	Singlet (s)	6H	Ortho-methyls of Mesitylene
Mts p-CH ₃	~2.2 - 2.3	Singlet (s)	3H	Para-methyl of Mesitylene
Boc t-Bu	~1.3 - 1.4	Singlet (s)	9H	Boc methyls
Trp Beta-H	~2.9 - 3.2	Multiplet	2H	Side chain methylene

Protocol Note: If analyzing the DCHA salt, expect broad multiplets for the cyclohexyl protons in the 1.0–2.0 ppm range and a broad ammonium signal.

Mass Spectrometry (ESI-MS)

Objective: Confirm Molecular Weight.

- Method: Electrospray Ionization (ESI) in Positive Mode.

- Expected Signals:

- Free Acid:

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- Fragment: Loss of Boc group (

) is common in source fragmentation.

- DCHA Salt: The DCHA counterion (

) will appear at

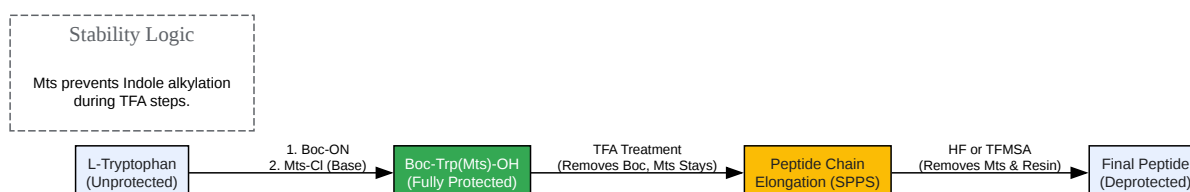
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Visualization of Chemical Logic

The following diagrams illustrate the protection strategy and the Quality Control workflow.

Diagram 1: Protection Strategy & Stability

This diagram details why Mts is used: it survives TFA (Boc removal) but cleaves with HF.

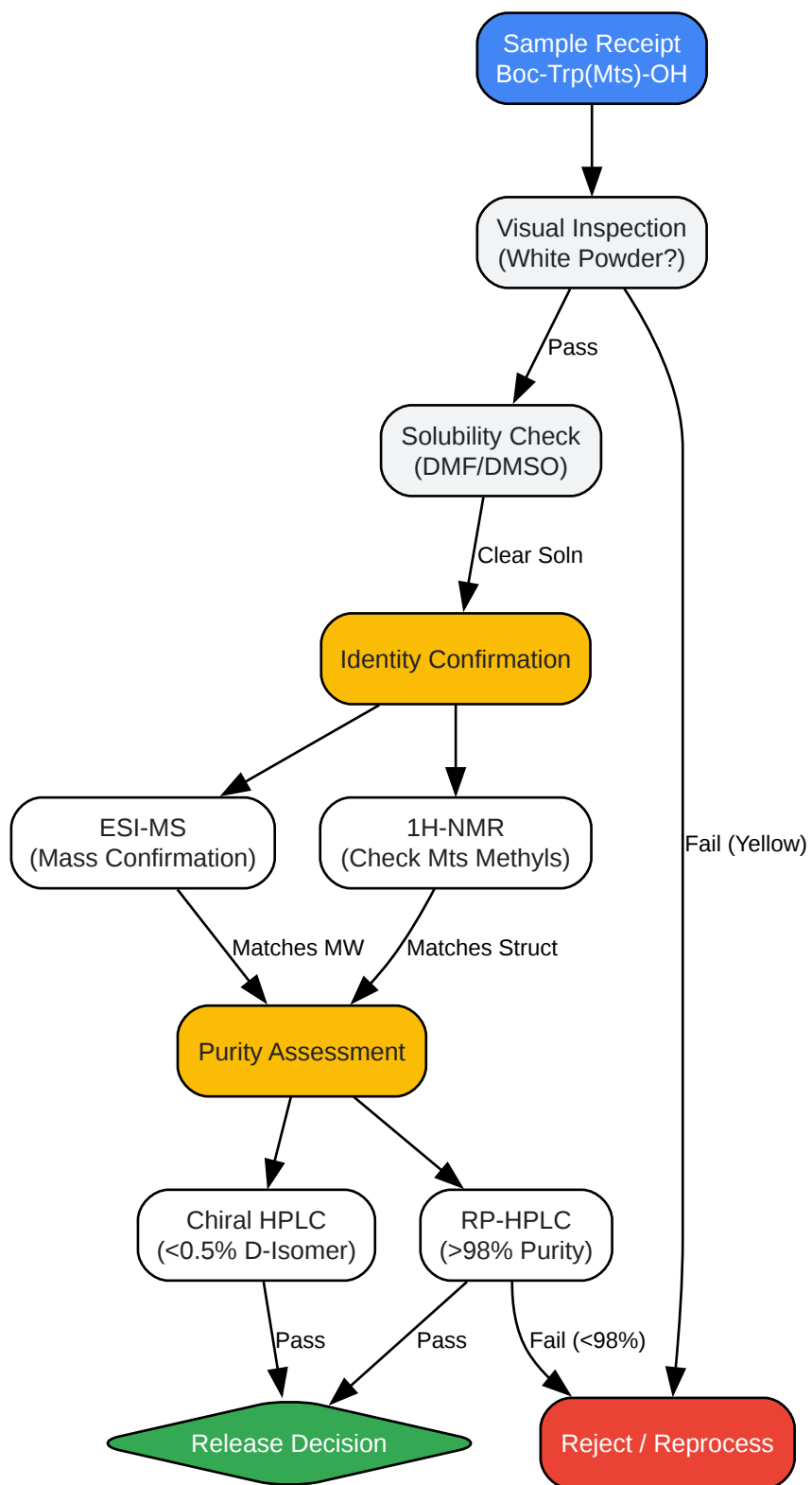


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Caption: The Mts group provides orthogonal stability, resisting TFA deprotection cycles while protecting the indole ring until final HF cleavage.

Diagram 2: Quality Control Workflow

A self-validating decision tree for releasing the material.



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Caption: Step-by-step QC workflow ensuring identity, purity, and chiral integrity before release.

Storage and Stability Protocol

- Storage Condition: Store at +2°C to +8°C (Refrigerated). For long-term storage (>6 months), -20°C is recommended.
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible. The indole ring, even protected, can be sensitive to light and oxygen over extended periods.
- Hygroscopicity: The DCHA salt is generally non-hygroscopic, but the container must be tightly sealed. Allow the bottle to reach room temperature before opening to prevent condensation.

References

- PubChem.Boc-Trp(Boc)-OH Compound Summary (Comparative Structure). Available at: [\[Link\]](#)[3]
- Kiso, Y., et al. "Mesitylenesulfonyl-tryptophan (Trp(Mts)), a new derivative for peptide synthesis." Chemical & Pharmaceutical Bulletin, 1980.

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